

Hexafluorobenzene: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Hexafluorobenzene

Cat. No.: B1203771

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Hexafluorobenzene (HFB), a fluorinated aromatic compound with the chemical formula C_6F_6 , has emerged as a versatile tool in chemical synthesis, materials science, and biomedical research. Its unique physicochemical properties, stemming from the complete substitution of hydrogen with fluorine atoms on the benzene ring, render it a valuable solvent, a key building block for complex molecules, and a sensitive probe in advanced analytical techniques. This guide provides an in-depth overview of **hexafluorobenzene**, focusing on its chemical identifiers, properties, and key experimental applications relevant to researchers, scientists, and drug development professionals.

Core Chemical Identifiers and Properties

Hexafluorobenzene is systematically known as 1,2,3,4,5,6-hexafluorobenzene. A comprehensive list of its chemical identifiers is provided in Table 1, and its key physicochemical properties are summarized in Table 2.

Table 1: Chemical Identifiers for **Hexafluorobenzene**

Identifier	Value
CAS Number	392-56-3[1][2][3][4][5][6][7]
PubChem CID	9805[1]
IUPAC Name	1,2,3,4,5,6-hexafluorobenzene[1]
InChI	InChI=1S/C6F6/c7-1-2(8)4(10)6(12)5(11)3(1)9[1][2][4]
InChIKey	ZQBFAOFFOQMSGJ-UHFFFAOYSA-N[1][2][4]
SMILES	<chem>C1(=C(C(=C(C(=C1F)F)F)F)F)F</chem> [1]
EC Number	206-876-2[2][3]
Beilstein Registry Number	1683438[2][3]
Synonyms	Perfluorobenzene, HFB[1][5]

Table 2: Physicochemical Properties of **Hexafluorobenzene**

Property	Value
Molecular Formula	C ₆ F ₆ [1][6]
Molecular Weight	186.05 g/mol [1][2][3]
Appearance	Colorless liquid[2]
Density	1.612 g/mL at 25 °C[2]
Melting Point	3.7-4.1 °C[2]
Boiling Point	80-82 °C[2]
Refractive Index	n _{20/D} 1.377[2]
Solubility	Very low in water; soluble in non-polar organic solvents.

Key Experimental Protocols and Applications

Hexafluorobenzene's utility in research is highlighted by its application in various experimental procedures, ranging from chemical synthesis to advanced analytical techniques in drug discovery.

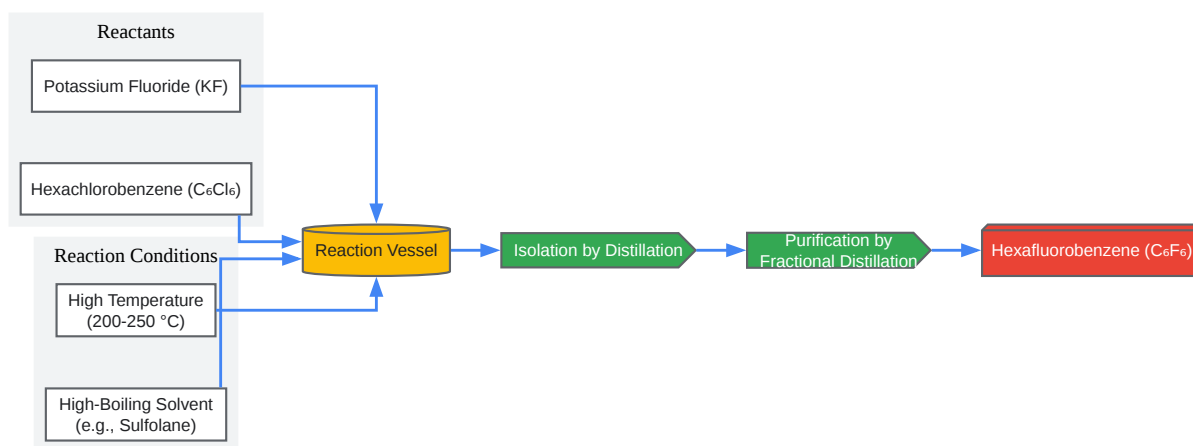
Synthesis of Hexafluorobenzene

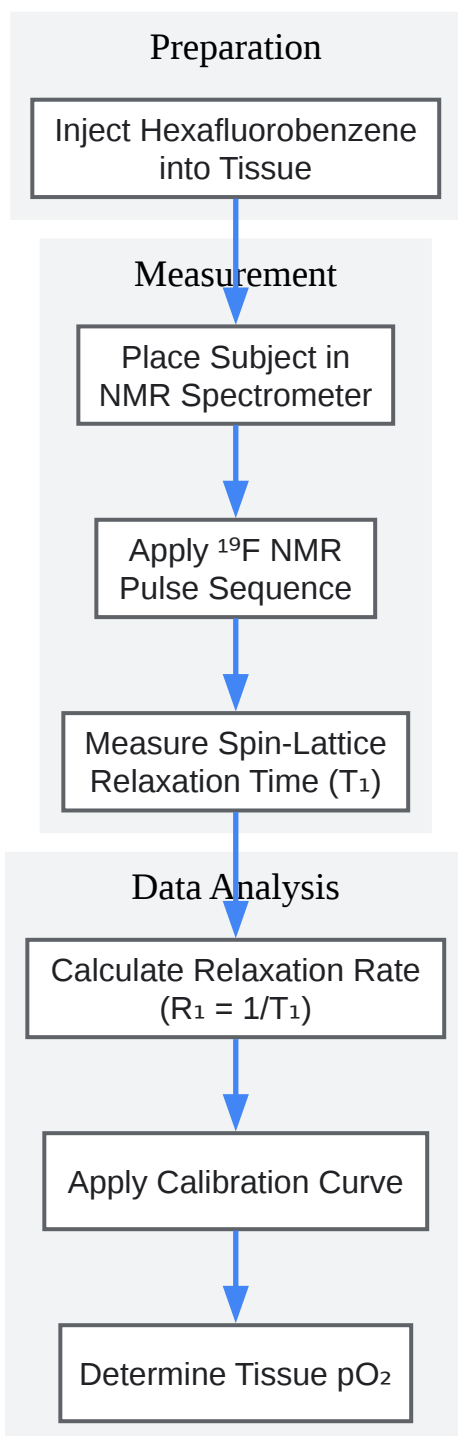
A common laboratory and industrial method for the synthesis of **hexafluorobenzene** is the Finkelstein reaction, involving the fluorination of hexachlorobenzene.

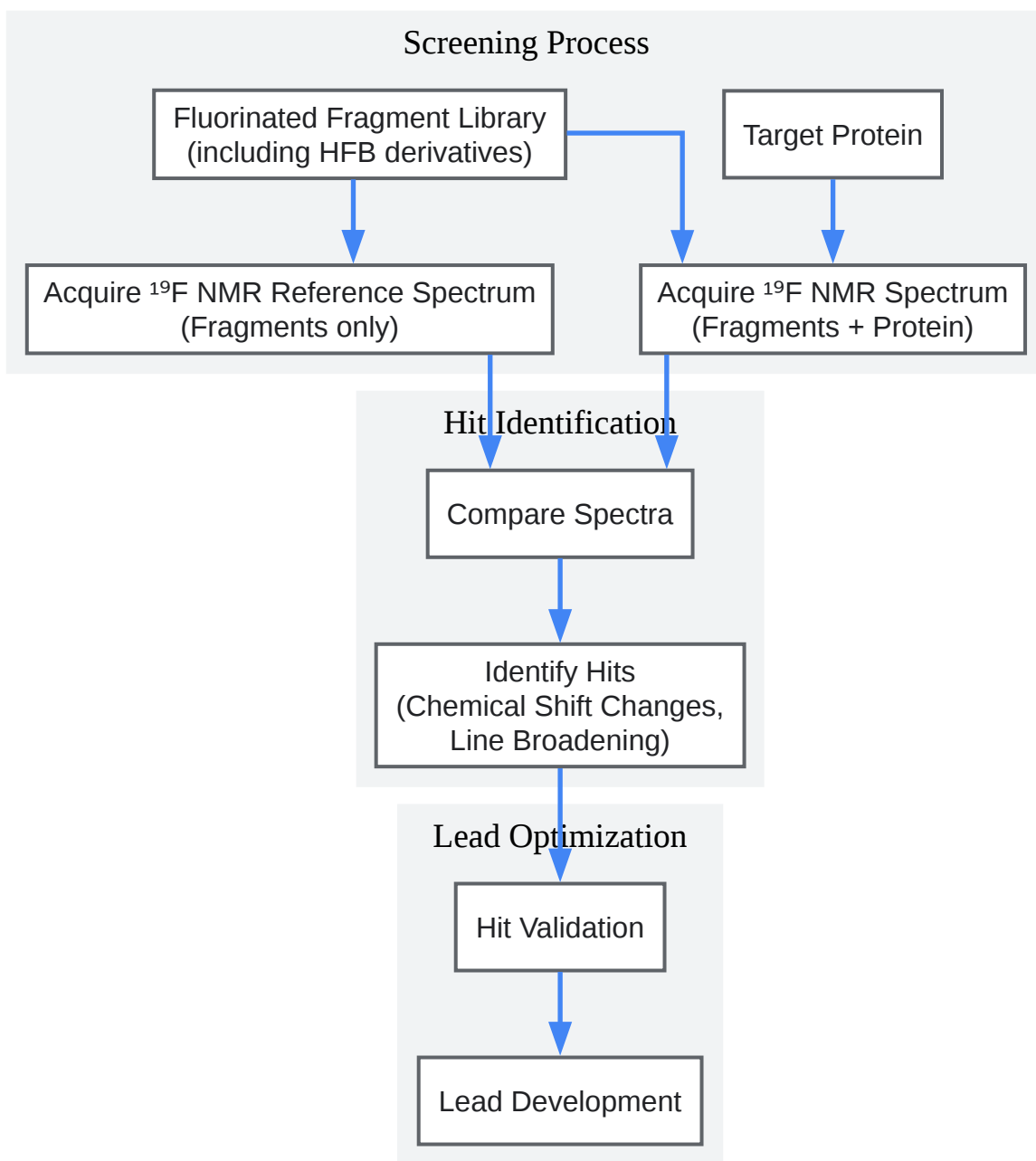
Experimental Protocol: Synthesis of **Hexafluorobenzene** via the Finkelstein Reaction

- Reaction: $\text{C}_6\text{Cl}_6 + 6 \text{KF} \rightarrow \text{C}_6\text{F}_6 + 6 \text{KCl}$
- Reagents:
 - Hexachlorobenzene (C_6Cl_6)
 - Anhydrous potassium fluoride (KF)
 - A high-boiling polar aprotic solvent (e.g., sulfolane or N,N-dimethylformamide)
- Procedure:
 - A mixture of hexachlorobenzene and a molar excess of anhydrous potassium fluoride is heated in a suitable solvent.
 - The reaction is typically carried out at elevated temperatures (200-250 °C) in a sealed reactor or under reflux.
 - The progress of the reaction can be monitored by gas chromatography (GC).
 - Upon completion, the reaction mixture is cooled, and the product, **hexafluorobenzene**, is isolated by distillation.
 - The crude product is then purified by fractional distillation to yield high-purity **hexafluorobenzene**.

Logical Flow for **Hexafluorobenzene** Synthesis







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- To cite this document: BenchChem. [Hexafluorobenzene: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203771#hexafluorobenzene-cas-number-and-chemical-identifiers]

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